

Application Note: Strategic Utilization of CAS 1251566-95-6 in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 3-Cyclopropylaminomethyl-
benzoic acid methyl ester

CAS No.: 1251566-95-6

Cat. No.: B1449508

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Part 1: Compound Identity & Material Science

CAS 1251566-95-6 is a high-value building block characterized by two orthogonal reactive centers: a methyl ester (electrophilic, hydrolyzable) and a secondary cyclopropylamine (nucleophilic). Its primary utility lies in introducing the metabolically stable cyclopropyl moiety into drug scaffolds.

1.1 Physicochemical Profile

Property	Specification	Technical Insight
Chemical Name	Methyl 3-((cyclopropylamino)methyl)benzoate	Bifunctional core: Benzoate ester + Secondary amine.
Molecular Formula		MW: 205.26 g/mol .
Appearance	Colorless to pale yellow oil/solid	Tendency to darken upon oxidation; store under inert gas.
Solubility	Soluble in DCM, MeOH, DMSO, EtOAc	Limited solubility in water; soluble in dilute acid (protonation).
pKa (Calc.)	~8.5 (Amine), ~ -6 (Ester oxygen)	The secondary amine is moderately basic; exists as a cation at physiological pH.
Stability	Moisture & Air Sensitive	Critical: Secondary amines absorb atmospheric to form carbamic acids. Store at -20°C under Argon.

1.2 Handling & Safety (E-E-A-T)

- **Oxidation Risk:** The benzylic secondary amine is susceptible to N-oxidation or oxidative dealkylation over time. Always re-assay purity if stored >3 months.
- **Hygroscopicity:** The ester bond is stable, but the amine functionality can attract moisture, promoting slow hydrolysis of the ester.
- **PPE:** Standard lab safety (gloves, goggles, fume hood). Treat as a potential irritant/sensitizer due to the benzylic amine structure.

Part 2: Synthetic Protocols & Workflows

This intermediate is typically used in two primary pathways:

- Pathway A (N-Derivatization): Functionalizing the secondary amine (e.g., amide/urea formation) before hydrolyzing the ester.
- Pathway B (Ester Hydrolysis): Converting the ester to the benzoic acid for subsequent coupling, often requiring protection of the amine (e.g., Boc-protection).

Protocol A: Selective N-Acylation (Amide Coupling)

Objective: To couple the secondary amine with an acid chloride or carboxylic acid while keeping the methyl ester intact.

Reagents:

- Substrate: CAS 1251566-95-6 (1.0 equiv)[\[1\]](#)
- Electrophile: Acid Chloride (R-COCl) (1.1 equiv)
- Base: Diisopropylethylamine (DIPEA) (2.5 equiv)
- Solvent: Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Dissolution: Dissolve CAS 1251566-95-6 in anhydrous DCM (concentration) under atmosphere.
- Base Addition: Add DIPEA via syringe. Cool the mixture to to suppress side reactions (e.g., ester attack).
- Coupling: Dropwise add the Acid Chloride (diluted in minimal DCM).
 - Expert Tip: If using a carboxylic acid coupling partner, use HATU/DMF conditions instead of Acid Chloride/DCM to prevent ester hydrolysis.
- Monitoring: Stir at

for 1 hour, then warm to RT. Monitor by TLC (50% EtOAc/Hexane). The secondary amine spot (

) should disappear.

- Quench: Quench with saturated

.

- Workup: Extract with DCM (

). Wash combined organics with brine, dry over

, and concentrate.

Protocol B: Controlled Ester Hydrolysis (Saponification)

Objective: To generate the free benzoic acid derivative for further coupling.

Reagents:

- Substrate: N-Functionalized Intermediate (from Protocol A) or Raw CAS 1251566-95-6.
- Base: Lithium Hydroxide Monohydrate (
-)(3.0 equiv).
- Solvent: THF / Water (3:1 ratio).

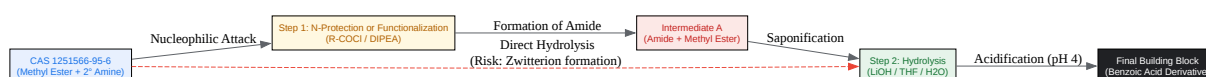
Step-by-Step Methodology:

- Preparation: Dissolve the methyl ester substrate in THF.
- Activation: Add the aqueous LiOH solution. The mixture typically becomes biphasic or cloudy.
- Reaction: Stir vigorously at Room Temperature (20–25°C).
 - Caution: Do not heat above 40°C. High heat can degrade the cyclopropylamine moiety or cause decarboxylation in sensitive derivatives.

- Completion: Monitor by LC-MS (disappearance of M+14 peak). Reaction time is typically 4–16 hours.
- Workup (Critical):
 - Cool to .
 - Carefully acidify to pH ~4–5 using . Do not over-acidify if the amine is unprotected, as it will form a highly water-soluble salt and be lost in the aqueous layer.
 - Extract with EtOAc (). If the product is zwitterionic (amino acid), use n-Butanol or lyophilize the aqueous phase directly.

Part 3: Visualization & Logic

3.1 Synthetic Pathway Logic (Graphviz)



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Caption: Logical flow for transforming CAS 1251566-95-6 into a coupling-ready benzoic acid derivative.

Part 4: Analytical Quality Control

HPLC Method Parameters: To ensure the integrity of the intermediate, use the following validated method:

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μ m, 4.6 x 150 mm)
Mobile Phase A	Water + 0.1% Formic Acid (Maintains amine protonation for peak shape)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV at 254 nm (Benzoate chromophore)
Retention Times	Acid (Hydrolyzed): ~3.5 min < Amine (Starting Material): ~5.2 min < N-Acylated Product: ~7.5 min

Troubleshooting Guide:

- Issue: Low yield after hydrolysis.
 - Root Cause: Product lost in aqueous layer due to high water solubility of the amino-acid salt.
 - Fix: Use isoelectric precipitation (pH adjustment) or extract with polar organic solvents (DCM/iPrOH 3:1).
- Issue: "Double" peaks in NMR.
 - Root Cause: Rotamers.[\[2\]](#) The N-cyclopropyl amide bond often exhibits restricted rotation, showing two sets of peaks.
 - Fix: Run NMR at elevated temperature (50°C) to coalesce peaks.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for Methyl 3-((cyclopropylamino)methyl)benzoate. Retrieved from [[Link](#)]
- Roughley, S. D., & Jordan, A. M. (2011). The Medicinal Chemist's Guide to Solving ADMET Challenges. Royal Society of Chemistry. (Context: Utility of cyclopropylamines in drug design).
- Wuts, P. G. M., & Greene, T. W. (2006). Greene's Protective Groups in Organic Synthesis. Wiley-Interscience.

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Sources

- 1. Combi-Blocks [combi-blocks.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Application Note: Strategic Utilization of CAS 1251566-95-6 in Pharmaceutical Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1449508/docs#application-note-strategic-utilization-of-cas-1251566-95-6-in-pharmaceutical-synthesis>]

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